

Navigating the Safe Disposal of 2-(Vinylloxy)ethanol: A Procedural Guide

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Compound of Interest

Compound Name: 2-(Vinylloxy)ethanol

Cat. No.: B1195950

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For researchers and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **2-(vinylloxy)ethanol** (CAS No. 764-48-7), a flammable liquid utilized in the synthesis of plastics, lacquers, and protective coatings.^{[1][2][3]} Adherence to these protocols is critical to mitigate risks and ensure compliance with regulatory standards.

Chemical and Physical Properties Guiding Disposal

Understanding the properties of **2-(vinylloxy)ethanol** is the first step in determining the appropriate disposal pathway. As a flammable liquid and vapor, it is classified as a hazardous waste, primarily due to its ignitability.^{[3][4][5]}

Property	Data	Implication for Disposal
CAS Number	764-48-7	Unique identifier for accurate waste tracking and documentation.
Molecular Formula	C ₄ H ₈ O ₂	Provides information on the chemical composition for waste profiling. [1] [6]
Flash Point	120 °F (approximately 48.9 °C)	Classified as a flammable liquid (Category 3), dictating the need for collection as hazardous waste. [1] [4] [5]
Boiling Point	143 °C (lit.)	Its volatility requires that waste containers are kept tightly sealed to prevent the release of flammable vapors. [1] [2]
GHS Hazard Statement	H226: Flammable liquid and vapour	Reinforces the primary hazard and the necessity for specialized disposal. [3] [4]
Disposal Code (Generic)	P501	Dispose of contents/container to an appropriate treatment and disposal facility. [4]

Procedural Steps for Disposal

The disposal of **2-(vinylloxy)ethanol** must be conducted in a manner that ensures the safety of laboratory personnel and prevents environmental contamination. The following protocol outlines the necessary steps for its collection and disposal.

Experimental Protocol: Collection and Segregation of **2-(Vinylloxy)ethanol** Waste

- **Personal Protective Equipment (PPE):** Before handling, ensure appropriate PPE is worn, including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[\[3\]](#)

- **Waste Container Selection:** Use a designated, chemically compatible waste container. The container must be in good condition, with a secure, tightly fitting lid.[5][7] Glass or an appropriate type of plastic container is suitable.[5]
- **Labeling:** Immediately label the waste container with "Hazardous Waste," the full chemical name "**2-(Vinylloxy)ethanol**," and the associated hazards (e.g., "Flammable Liquid").[5] Do not use abbreviations.
- **Segregation:** Collect **2-(vinylloxy)ethanol** waste separately from other waste streams, particularly incompatible materials such as strong oxidizing agents.[3] Do not mix non-halogenated solvent waste like **2-(vinylloxy)ethanol** with halogenated solvents to avoid higher disposal costs.[8]
- **Collection:** Pour the waste carefully into the designated container, avoiding splashes. Do not fill the container beyond 90% of its capacity to allow for vapor expansion.[7]
- **Storage:** Keep the waste container closed at all times, except when adding waste.[5][7] Store the container in a well-ventilated, cool, and designated hazardous waste accumulation area, away from sources of ignition.[3][4]
- **Arranging for Disposal:** Once the container is full or the project is complete, arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[5][9] You are responsible for the waste from "cradle to grave." [8]

Disposal Pathway Decision Logic

The following diagram illustrates the decision-making process for the proper disposal of **2-(vinylloxy)ethanol**, from the point of generation to final disposal.

Caption: Disposal workflow for **2-(Vinylloxy)ethanol** waste.

Important Considerations:

- **Regulatory Compliance:** Disposal procedures are governed by local, state, and federal regulations. Always consult with your institution's EHS department to ensure full compliance. [3][5]

- **Spill Management:** In the event of a spill, prevent further leakage if it is safe to do so.[4] Absorb the spill with inert material (e.g., sand, earth) and place it in a sealed container for disposal as hazardous waste. Ensure the area is well-ventilated.
- **Prohibition of Drain Disposal:** Under no circumstances should **2-(vinylloxy)ethanol** or its containers be disposed of down the sanitary sewer.[5][8] This practice is illegal and can harm the environment and wastewater treatment systems.[8]
- **Empty Containers:** Even empty containers that held **2-(vinylloxy)ethanol** may retain hazardous residues and vapors. They should be managed as hazardous waste unless properly triple-rinsed, with the rinsate collected as hazardous waste.[9] Consult your EHS for specific procedures on empty container management.

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